

2-chlorobenzeneethanimidamide molecular structure and weight

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)ethanamidine

Cat. No.: B1354646

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Technical Dossier: 2-Chlorobenzene-1-carboximidamide

An In-depth Examination of its Molecular Characteristics

For Researchers, Scientists, and Drug Development Professionals

This technical document provides a concise overview of the molecular structure and weight of 2-chlorobenzene-1-carboximidamide. It is important to note that the queried term, "2-chlorobenzeneethanimidamide," is likely a misnomer for the formally recognized compound, 2-chlorobenzene-1-carboximidamide, which is the focus of this guide. While in-depth experimental protocols and specific biological signaling pathways for this molecule are not readily available in published scientific literature, this guide furnishes the foundational molecular data.

Molecular Data Summary

The fundamental quantitative data for 2-chlorobenzene-1-carboximidamide is presented below. This information is crucial for a variety of research and development applications, from analytical characterization to computational modeling.

Property	Value
Molecular Formula	C ₇ H ₇ CIN ₂
Molecular Weight	154.60 g/mol
IUPAC Name	2-chlorobenzene-1-carboximidamide
CAS Number	45743-05-3

Molecular Structure

The two-dimensional chemical structure of 2-chlorobenzene-1-carboximidamide is depicted in the following diagram. This visualization illustrates the arrangement of atoms and bonds, which is fundamental to understanding the molecule's chemical properties and potential interactions.

2D structure of 2-chlorobenzene-1-carboximidamide.

Experimental Protocols and Signaling Pathways

A comprehensive search of scientific databases and literature did not yield specific, detailed experimental protocols for the synthesis of 2-chlorobenzene-1-carboximidamide. While general methods for the synthesis of related benzamidine and benzimidazole compounds exist, a validated, step-by-step protocol for this particular molecule is not publicly available.

Furthermore, there is no available information detailing any specific biological signaling pathways in which 2-chlorobenzene-1-carboximidamide may be involved. Research into the biological activity and mechanism of action of this compound appears to be limited.

Conclusion

This technical guide provides the core molecular information for 2-chlorobenzene-1-carboximidamide, including its molecular weight and structure. For professionals in research and drug development, this foundational data is a critical starting point. However, the lack of detailed, publicly available experimental protocols and biological pathway information indicates that this compound is a relatively understudied area, potentially offering opportunities for novel research.

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